

The Antimicrobial Profile of Brilacidin: A Technical Guide

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An In-depth Examination of a Novel Host Defense Peptide Mimetic for Researchers, Scientists, and Drug Development Professionals

Brilacidin, a synthetic, non-peptidic small molecule, represents a new frontier in antimicrobial drug development. Designed as a mimetic of human defensins, it circumvents the limitations of natural host defense peptides (HDPs), such as proteolytic degradation, while preserving their potent, broad-spectrum antimicrobial and immunomodulatory activities.^{[1][2]} This technical guide provides a comprehensive overview of the antimicrobial spectrum of Brilacidin, presenting key quantitative data, detailing experimental methodologies, and illustrating its mechanisms of action.

Antibacterial Spectrum

Brilacidin has demonstrated significant in vitro activity against a wide array of both Gram-positive and Gram-negative bacteria, including antibiotic-resistant strains.^{[3][4]} Its efficacy is particularly pronounced against Gram-positive organisms.

Quantitative Antibacterial Data

The minimum inhibitory concentration (MIC) is a key measure of an antimicrobial agent's potency. The following tables summarize the MIC values of Brilacidin against various bacterial species.

Table 1: Brilacidin Activity Against Gram-Positive Bacteria

Bacterial Species	Strain Information	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	MIC Range (µg/mL)
Staphylococcus aureus	Ciprofloxacin Susceptible (CSSA)	0.25	0.25	0.125-0.5
Staphylococcus aureus	Ciprofloxacin Resistant (CRSA), including MRSA	0.25	0.5	0.125-1.0
Staphylococcus epidermidis	Ciprofloxacin Susceptible (CSSE)	0.125	0.25	0.03125-0.25
Staphylococcus epidermidis	Ciprofloxacin Resistant (CRSE)	0.125	0.25	0.03125-0.25
Streptococcus pneumoniae	1	1	0.5-128	
Streptococcus viridans group	-	8	-	

Data compiled from multiple sources.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Table 2: Brilacidin Activity Against Gram-Negative Bacteria

Bacterial Species	Strain Information	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	MIC Range (µg/mL)
Escherichia coli	D31	-	-	1.56
Haemophilus influenzae	8	8	2-32	
Moraxella species	4	64	0.5-128	
Pseudomonas aeruginosa	4	4	0.5-8	
Serratia marcescens	8	32	0.25-32	
Neisseria gonorrhoeae	22 multidrug-resistant isolates	4	8	1-8

Data compiled from multiple sources.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Antifungal Spectrum

Brilacidin also exhibits potent activity against a range of pathogenic fungi, including species that are intrinsically resistant to certain classes of antifungal drugs.

Quantitative Antifungal Data

Table 3: Brilacidin Antifungal Activity

Fungal Species	MIC (µg/mL)	Notes
Aspergillus fumigatus	>80 µM	Synergistic with caspofungin and voriconazole.[11][12]
Candida albicans	-	Synergistic with caspofungin.[13]
Candida auris	-	Synergistic with caspofungin.[13]
Cryptococcus neoformans	2.5 µM	Fungicidal.[13]
Various Mucorales fungi	-	Potentiates azoles.[13]

Data compiled from multiple sources.[11][12][13][14][15]

Antiviral Activity

Brilacidin has demonstrated broad-spectrum antiviral activity against several human coronaviruses and other viruses.[16][17] Its mechanism of action in this context is dual-pronged, involving direct virucidal effects and targeting of host cell factors.[18]

Brilacidin has shown inhibitory activity against:

- Human Coronaviruses (HCoV-OC43, HCoV-NL63, HCoV-229E)[18]
- SARS-CoV-2 (including pseudovirus entry)[18][19]
- Encephalitic alphaviruses (VEEV, EEEV, SINV)[19][20]
- Rift Valley Fever Virus (RVRF)[19][20]
- Echovirus[20]

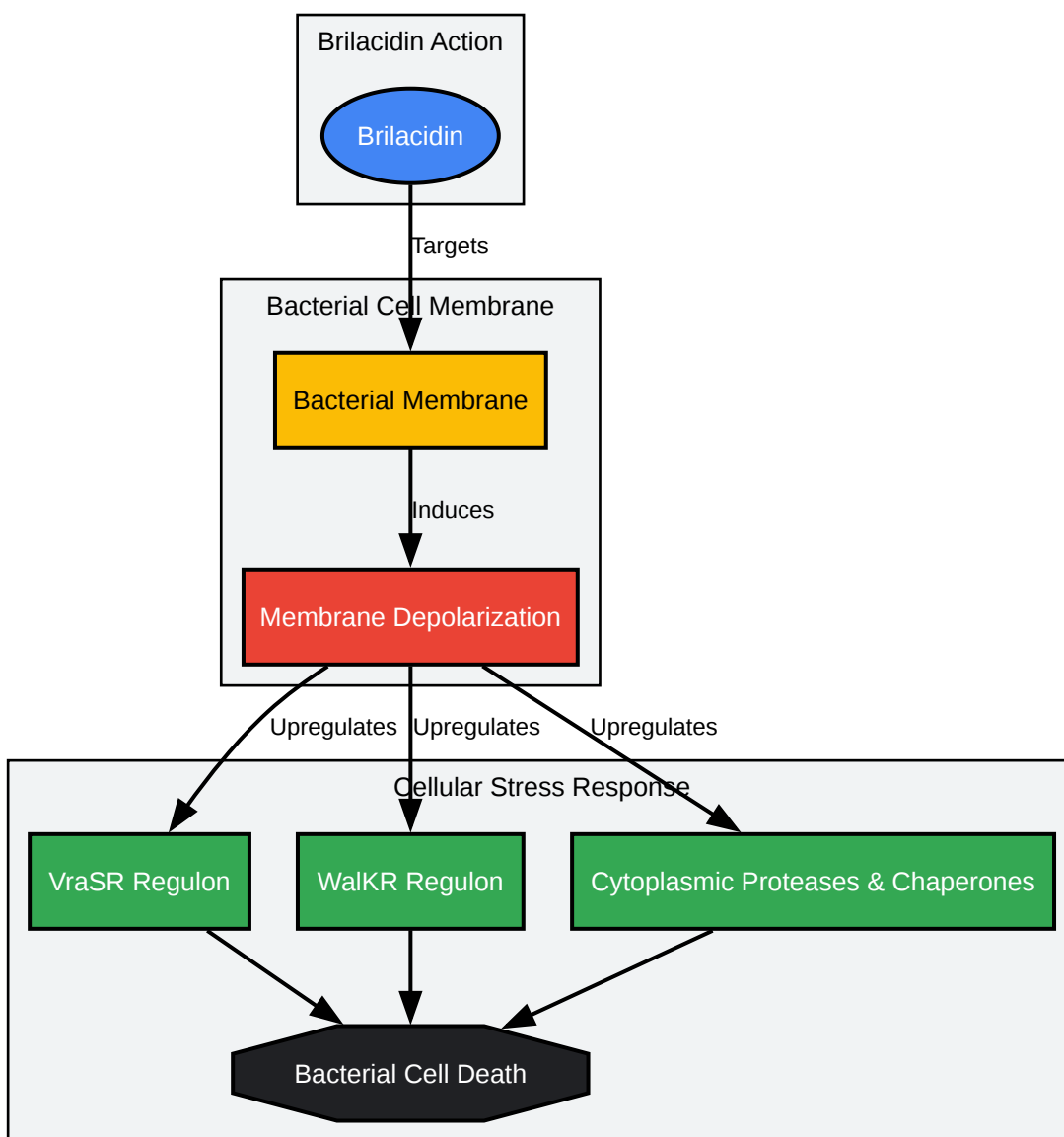
A key mechanism of its antiviral action against coronaviruses is the binding to heparan sulfate proteoglycans (HSPGs) on the host cell surface, which blocks viral attachment.[16][17][18]

Mechanisms of Action

Brilacidin's antimicrobial effects are primarily driven by its ability to disrupt microbial cell membranes, a mechanism it shares with natural HDPs.[3][4] In addition to this direct antimicrobial action, it possesses immunomodulatory properties, capable of suppressing pro-inflammatory cytokines.[2]

Bacterial Membrane Disruption and Stress Response

In bacteria, particularly Gram-positive species like *Staphylococcus aureus*, Brilacidin induces rapid membrane depolarization.[3][21] This disruption of the membrane potential is a key event leading to bacterial cell death.[3] Transcriptional profiling of *S. aureus* treated with Brilacidin reveals the upregulation of several stress response pathways, indicating significant cell wall and protein misfolding stress.[3][21]

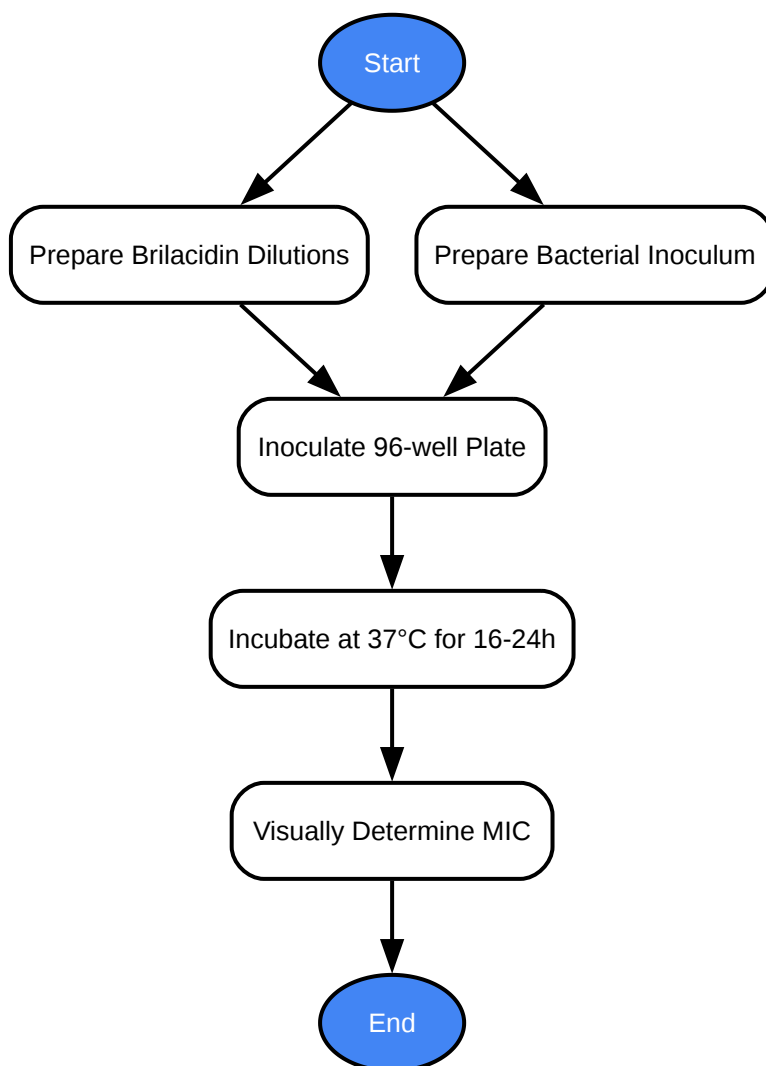
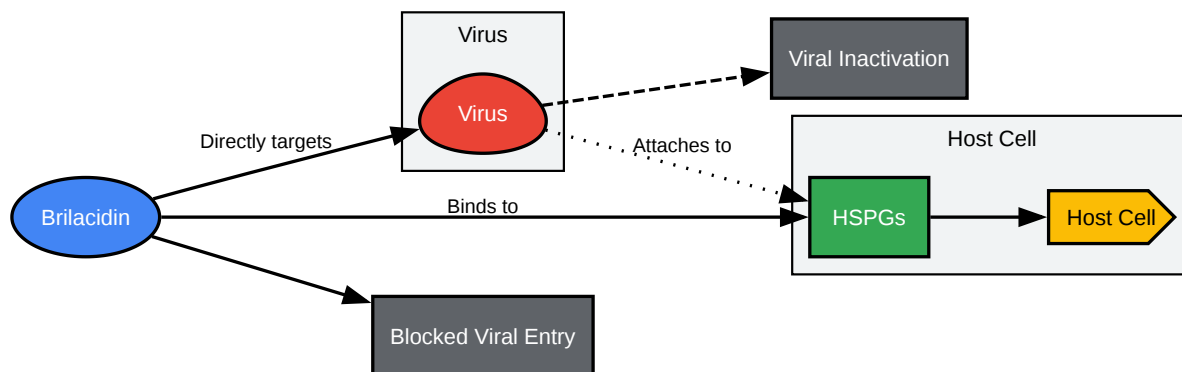


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Brilacidin's antibacterial mechanism of action.

Antiviral Host-Targeting Mechanism

Brilacidin's antiviral activity against coronaviruses involves a dual mechanism. It exhibits direct virucidal properties and also interacts with the host cell to prevent viral entry.[18]



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